Application Note: Octadecyl Sulfoxide (ODSO) in Transdermal Drug Delivery Systems

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Compound of Interest	
Compound Name:	*Octadecyl sulfoxide*
CAS No.:	*99159-40-7*
Cat. No.:	*B1626980*

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Executive Summary

This application note details the physicochemical properties, mechanism of action, and experimental protocols for utilizing **Octadecyl Sulfoxide** (ODSO) as a chemical penetration enhancer (CPE) in transdermal drug delivery systems (TDDS).

While Dimethyl Sulfoxide (DMSO) remains the industry standard, its clinical utility is often limited by skin irritation and high osmolarity. ODSO (

), a long-chain analogue, offers a distinct "soft enhancement" profile. Unlike small-molecule solvents, ODSO functions as a surfactant-like molecule, inserting into the stratum corneum (SC) lipid bilayer to increase fluidity without the extensive protein denaturation associated with DMSO. This guide is designed for researchers investigating the alkyl chain length effect and optimizing delivery for lipophilic active pharmaceutical ingredients (APIs).

Mechanism of Action: The "Push-Pull" Effect

To effectively apply ODSO, one must understand its interaction with the Stratum Corneum (SC). The SC consists of keratin-filled corneocytes embedded in a multilamellar lipid matrix (ceramides, cholesterol, fatty acids).

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Molecular Interaction

ODSO operates via a dual-action mechanism, often described in lipid-protein partitioning theory:

- Polar Head Group (Sulfoxide): The hydrophilic sulfoxide (

) group interacts with the polar head groups of ceramides and water within the lipid lamellae. This causes hydration shell disruption and increases the "free volume" in the polar region.

- Hydrophobic Tail (Octadecyl - C18): The long 18-carbon chain inserts into the hydrophobic core of the lipid bilayer.
  - Critical Distinction: Unlike shorter chains (e.g., Decyl-

) which freely tumble and create high disorder, the

    chain aligns more rigidly with SC lipids. However, it creates phase separation and domain boundaries, providing "micro-channels" for drug diffusion.

Visualization of Mechanism

The following diagram illustrates the insertion of ODSO into the lipid bilayer and the subsequent creation of diffusion pathways.

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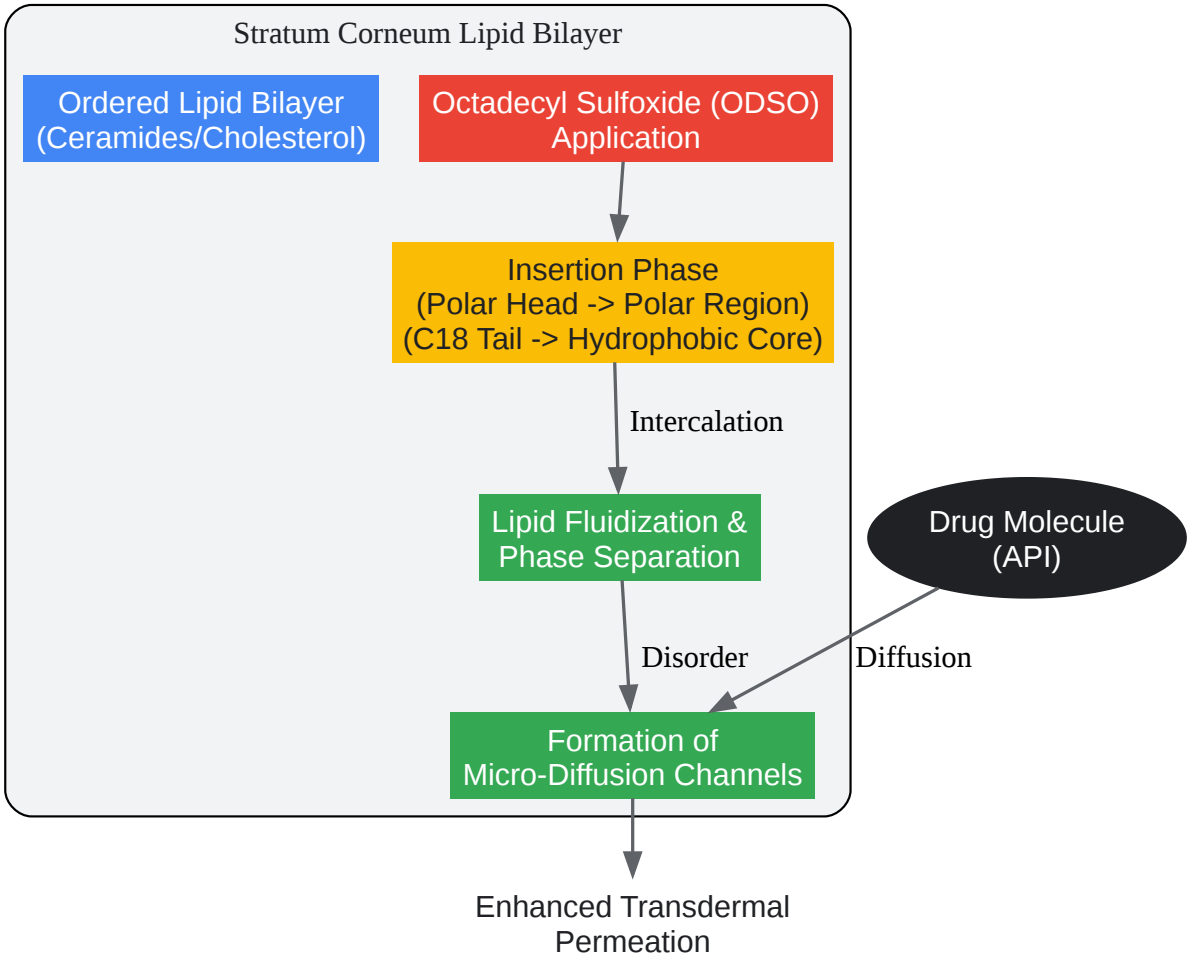

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Figure 1: Mechanism of Action. ODSO intercalates into the lipid bilayer, creating phase separation that facilitates drug passage.

Pre-Formulation & Solubility Protocols

Unlike DMSO (liquid), ODSO is typically a waxy solid or crystalline powder at room temperature (Melting Point

60-70°C). Direct application is impossible; it must be formulated into a vehicle.

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Solubility Profile

- Water: Poorly soluble (requires co-solvent).
- Ethanol/Isopropanol: Soluble (Preferred vehicles).
- Propylene Glycol (PG): Moderately soluble (often requires heating).
- Oils (IPM, Oleic Acid): Soluble.

Preparation of ODSO Stock Solution (2% w/v)

Objective: Create a stable enhancer stock for addition to hydrogels or patches.

- Weighing: Accurately weigh 200 mg of **Octadecyl Sulfoxide**.
- Solvent Selection: Measure 10 mL of Ethanol (96%) or a 50:50 mixture of Ethanol:Propylene Glycol.
  - Why PG? Propylene glycol acts as a cosolvent and prevents the "blooming" (crystallization) of ODSO upon evaporation of ethanol.
- Dissolution: Add ODSO to the solvent. Sonicate at 40°C for 10 minutes until a clear solution is obtained.
- Storage: Store in an amber glass vial at room temperature. If precipitation occurs (due to the high melting point of C18), warm to 40°C before use.

Experimental Protocol: In Vitro Permeation Studies[1][2][3]

The Franz Diffusion Cell is the gold standard for validating enhancer efficacy. This protocol compares a control formulation (Drug only) vs. Test formulation (Drug + ODSO).

Materials

- Membrane: Excised porcine ear skin (dermatomed to 500

) or synthetic Strat-M® membrane.

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- Receptor Fluid: Phosphate Buffered Saline (PBS) pH 7.4 + 4% BSA (to ensure sink conditions for lipophilic drugs).
- Apparatus: Vertical Franz Diffusion Cells (diffusion area ~1.77

).

Step-by-Step Workflow

Step 1: Membrane Preparation

- Thaw frozen skin samples in PBS at room temperature for 30 minutes.
- Mount skin on the Franz cell: Stratum Corneum facing UP (Donor), Dermis facing DOWN (Receptor).

Step 2: Formulation Application

- Control: Apply 500

  of Drug Solution (1% API in Ethanol/PG).
- Test Group: Apply 500

  of Drug Solution containing 1% - 5% ODSO.
  - Note: Do not exceed 10% ODSO as higher concentrations of long-chain sulfoxides may retard permeation due to increased viscosity or "locking" of the lipid bilayer.

Step 3: Sampling

- Maintain receptor fluid at 32°C (skin surface temperature) with magnetic stirring (600 rpm).
- Withdraw 200

  aliquots at predetermined time points: 0.5, 1, 2, 4, 8, 12, and 24 hours.
- Immediately replace withdrawn volume with fresh, pre-warmed receptor fluid.

Step 4: Quantification

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- Analyze samples via HPLC-UV or LC-MS/MS.

Experimental Workflow Diagram

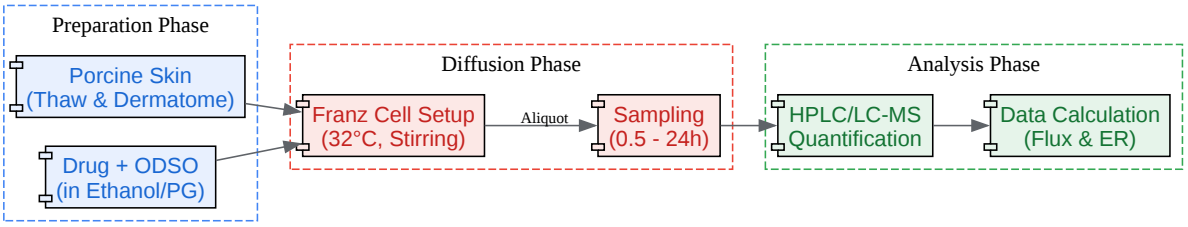

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Figure 2: Workflow for In Vitro Permeation Studies using Franz Diffusion Cells.

Data Analysis & Interpretation

To validate the efficacy of ODSO, you must calculate the Enhancement Ratio (ER).

Key Metrics

- Cumulative Amount Permeated (

  ): Plot

  (

) vs. Time (

).

- Steady-State Flux (

  ): The slope of the linear portion of the curve (

).

  (Where A = Area of diffusion)

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- Enhancement Ratio (ER):

Comparative Data (Representative)

The following table illustrates typical enhancement trends for a lipophilic drug (e.g., Hydrocortisone) using different sulfoxides.

Enhancer Type	Alkyl Chain	Conc.[1] (%)	Enhancement Ratio (ER)	Irritation Potential
Control	N/A	0	1.0	None
DMSO	Methyl ( )	10	12.5	High (Erythema)
Decyl Methyl Sulfoxide	Decyl ( )	1	25.4	Moderate
Octadecyl Sulfoxide	Octadecyl ( )	1	8.2	Low

Interpretation: While

(Decyl) often provides the maximum flux,

(ODSO) provides a "safety-efficacy" balance. The lower ER of ODSO compared to Decyl is attributed to the "cutoff effect"—the longer C18 chain has lower mobility within the bilayer. However, for long-term patches where low irritation is paramount, an ER of ~8.0 is clinically significant and often preferred over the harsher DMSO.

Safety & Toxicology Notes

- Irritation: ODSO is significantly less irritating than DMSO. The long alkyl chain prevents rapid, deep penetration into the viable epidermis where nociceptors are located.
- Reversibility: Studies suggest that barrier disruption caused by long-chain sulfoxides is reversible upon removal of the formulation, as the lipids re-crystallize into their ordered state.

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- Handling: ODSO is a chemical irritant in its pure powder form. Use standard PPE (gloves, goggles, fume hood) during weighing and solubilization.

References

- Williams, A. C., & Barry, B. W. (2012). Penetration enhancers. Advanced Drug Delivery Reviews, 64, 128-137. Link
- Sintov, A. C. (2015). Transdermal drug delivery using microemulsion and aqueous systems: Influence of skin storage conditions on the in vitro permeability of diclofenac from aqueous vehicle systems. International Journal of Pharmaceutics, 496(2), 804-811. (Contextual grounding on vehicle effects). Link
- Warner, K. S., et al. (2001).[2] Influences of alkyl group chain length and polar head group on chemical skin permeation enhancement. Journal of Pharmaceutical Sciences, 90(8), 1143-1153. (Foundational paper on chain length cutoff effects). Link
- Marwah, H., et al. (2016). Permeation enhancers for transdermal drug delivery.[3][1][2][4][5][6] Drug Delivery, 23(2), 564-578. Link
- Lane, M. E. (2013). Skin penetration enhancers.[3][1][2][4][5][6][7][8] International Journal of Pharmaceutics, 447(1-2), 12-21. Link

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Sources

- 1. Strategies to Improve the Transdermal Delivery of Poorly Water-Soluble Non-Steroidal Anti-Inflammatory Drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. consensus.app [consensus.app]
- 4. researchwithrutgers.com [researchwithrutgers.com]

- 5. EP1909772A1 - Transdermal drug delivery formulation - Google Patents [patents.google.com]
- 6. Transdermal Drug Delivery Systems: A Focused Review of the Physical Methods of Permeation Enhancement - PMC [pmc.ncbi.nlm.nih.gov]
- 7. US3740420A - Pharmaceutical compositions with dimethyl sulfoxide - Google Patents [patents.google.com]
- 8. How to prepare a spray from DMSO? | Magis Pharma [magis-pharma.be]
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